

# Essential Safety and Operational Guidance for Handling AG556

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ag556

Cat. No.: B1205559

[Get Quote](#)

For laboratory personnel, including researchers, scientists, and drug development professionals, the following provides immediate and essential safety and logistical information for the handling of **AG556** (CAS 133550-41-1). This guidance is intended to supplement, not replace, institutional safety protocols and a thorough review of the full Material Safety Data Sheet (MSDS).

Chemical Identifier: **AG556** Synonyms: Tyrphostin AG 556 CAS Number: 133550-41-1

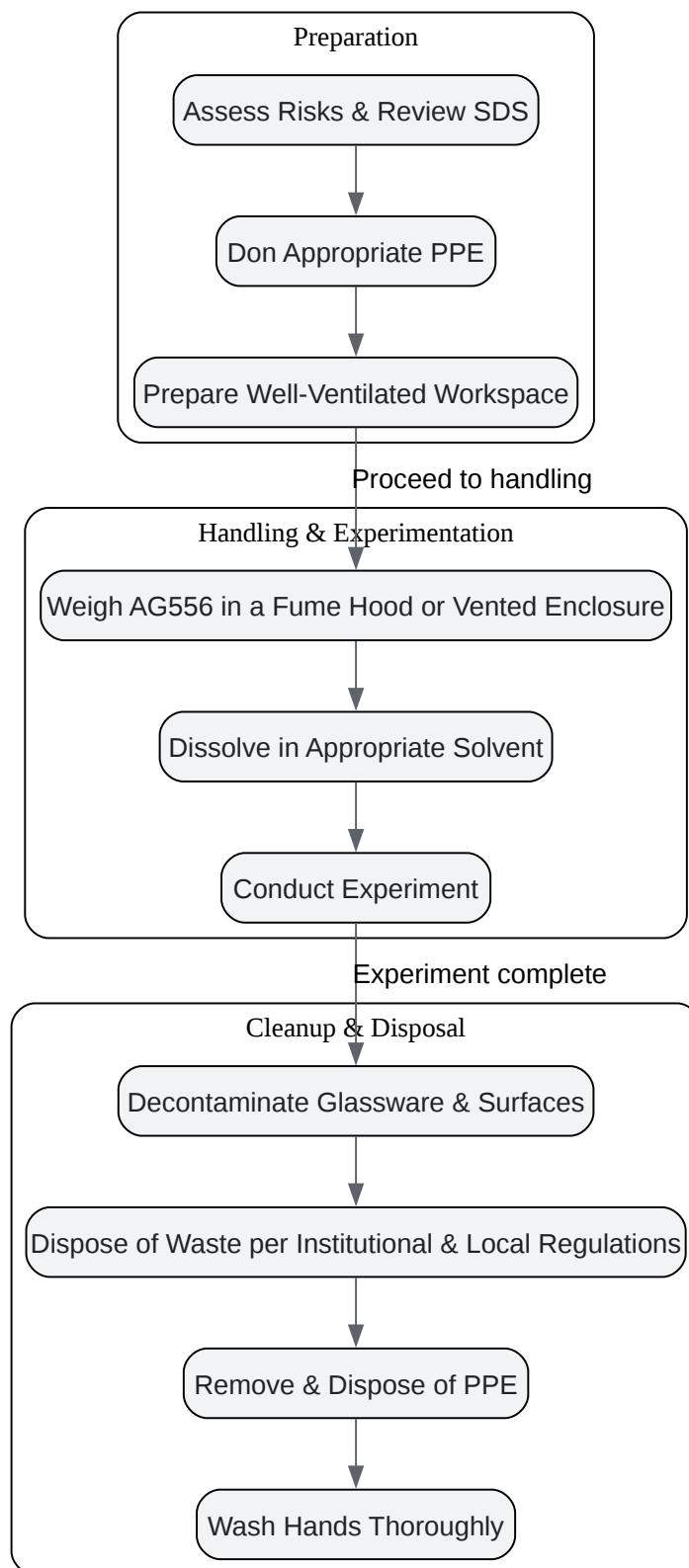
## Personal Protective Equipment (PPE)

While the available Material Safety Data Sheet (MSDS) for **AG556** indicates no known OSHA hazards, it also states that the chemical, physical, and toxicological properties have not been exhaustively investigated<sup>[1]</sup>. Therefore, a conservative approach to personal protection is recommended to ensure user safety. The following PPE should be considered standard for handling **AG556** in a laboratory setting.

PPE Category	Minimum Recommendation	Enhanced Precaution (e.g., large quantities, potential for aerosolization)
Eye Protection	Safety glasses with side shields	Chemical safety goggles or a face shield
Hand Protection	Standard laboratory nitrile or latex gloves	Chemical-resistant gloves (consult glove manufacturer's compatibility charts)
Body Protection	Laboratory coat	Chemical-resistant apron or coveralls
Respiratory Protection	Not required under normal conditions with adequate ventilation[1]	NIOSH/MSHA-approved respirator if dust cannot be controlled or if working in a poorly ventilated area

## Experimental Workflow for Safe Handling of AG556

The following diagram outlines the procedural steps for the safe handling of **AG556**, from preparation to disposal.

[Click to download full resolution via product page](#)

Procedural workflow for the safe handling of **AG556**.

## Operational Plans

### Handling:

- Always handle **AG556** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure[1].
- Avoid the formation of dust when handling the solid form[1].
- Take normal precautions for preventive fire protection[1].

### Storage:

- Store **AG556** in a tightly closed container in a dry and well-ventilated place[1].
- The recommended storage temperature is -20°C, and the compound is light-sensitive[1].

### First Aid Measures:

- In case of eye contact: Flush eyes with water as a precaution[1].
- In case of skin contact: Wash off with soap and plenty of water[1].
- If swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person[1].
- If inhaled: Move the person into fresh air. If breathing is difficult, give oxygen.

## Disposal Plan

Contaminated materials and waste containing **AG556** should be handled as chemical waste.

- Dispose of waste in suitable, closed containers[1].
- All disposal practices must be in accordance with federal, state, and local environmental regulations[1]. Do not let the product enter drains[1]. Consult with your institution's environmental health and safety (EHS) department for specific disposal protocols.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [datasheets.scbt.com](http://datasheets.scbt.com) [datasheets.scbt.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling AG556]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1205559#personal-protective-equipment-for-handling-ag556>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)